

An In-depth Technical Guide to the Molecular Weight of Capryl Alcohol-d18

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Compound of Interest

Compound Name: Capryl alcohol-d18

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This technical guide provides a detailed analysis of the molecular weight of **Capryl alcohol-d18**, a deuterated isotopologue of Capryl alcohol (also known as 1-octanol). The substitution of hydrogen with deuterium is a critical technique in various scientific fields, including drug metabolism studies, mechanistic investigations, and as an internal standard in mass spectrometry. Understanding the precise molecular weight is fundamental for these applications.

Molecular Composition and Formula

Capryl alcohol is a straight-chain fatty alcohol with the molecular formula $C_8H_{18}O$.^{[1][2][3]} Its deuterated form, **Capryl alcohol-d18**, has all 18 hydrogen atoms replaced by deuterium atoms.^[4] Deuterium (D or 2H) is a stable isotope of hydrogen containing one proton and one neutron.^{[5][6]} This additional neutron doubles the mass of the hydrogen nucleus.^[5]

The molecular formula for **Capryl alcohol-d18** is therefore $C_8D_{18}O$, with the linear formula being $CD_3(CD_2)_7OD$.^[7]

Atomic and Molecular Weight Data

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The table below lists the relevant atomic weights for calculating the molecular weights of both standard and deuterated Capryl alcohol.

Element	Symbol	Atomic Weight (amu)
Carbon	C	~12.011
Hydrogen	H	~1.008
Oxygen	O	~15.999
Deuterium	D	~2.014[5][6][8]

Using these atomic weights, the molecular weights of both compounds can be precisely calculated and are presented for comparison in the following table.

Compound	Molecular Formula	Calculation	Molecular Weight (g/mol)
Capryl Alcohol	C ₈ H ₁₈ O	$(8 * 12.011) + (18 * 1.008) + 15.999$	~130.23[3][9]
Capryl alcohol-d18	C ₈ D ₁₈ O	$(8 * 12.011) + (18 * 2.014) + 15.999$	~148.34[4][7][10]

Experimental Protocols: Mass Spectrometry

A standard method for verifying the molecular weight of **Capryl alcohol-d18** is through mass spectrometry.

Methodology:

- **Sample Preparation:** A dilute solution of **Capryl alcohol-d18** is prepared in a suitable volatile solvent, such as methanol or acetonitrile. An internal standard may be added if quantification is required.
- **Ionization:** The sample is introduced into the mass spectrometer. Electron Ionization (EI) or a softer ionization technique like Electrospray Ionization (ESI) or Chemical Ionization (CI) can be used. For a volatile alcohol like this, EI is common.

- **Mass Analysis:** The ionized molecules (molecular ions) and their fragments are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The detector records the abundance of ions at each m/z value.
- **Data Interpretation:** In the resulting mass spectrum, the peak corresponding to the molecular ion (M^+) for **Capryl alcohol-d18** will be observed at an m/z value corresponding to its molecular weight, approximately 148.34. The isotopic purity can also be assessed by looking for peaks corresponding to incompletely deuterated species.

Visualization of Isotopic Substitution

The logical relationship between Capryl alcohol and its deuterated isotopologue is illustrated below. The diagram shows the transformation from the standard molecule to the fully deuterated version, highlighting the substitution of hydrogen with deuterium, which results in a significant mass shift.

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